

# Essential Safety and Logistical Information for Handling Diflufenican-d3

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## Compound of Interest

Compound Name: Diflufenican-d3

Cat. No.: B562990

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals handling **Diflufenican-d3**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of chemical waste.

## Hazard Identification and Classification

**Diflufenican-d3** is harmful if swallowed or in contact with skin.<sup>[1][2][3]</sup> It is also recognized as being harmful or very toxic to aquatic life with long-lasting effects.<sup>[1][2]</sup>

Hazard Class	GHS Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H312	Harmful in contact with skin
Hazardous to the Aquatic Environment, Acute	H400	Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	H410 / H412	Very toxic to aquatic life with long lasting effects / Harmful to aquatic life with long lasting effects
Skin Corrosion/Irritation	H315	Causes skin irritation
Eye Damage/Irritation	H319	Causes serious eye irritation
Reproductive Toxicity	H360	May damage fertility or the unborn child
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation

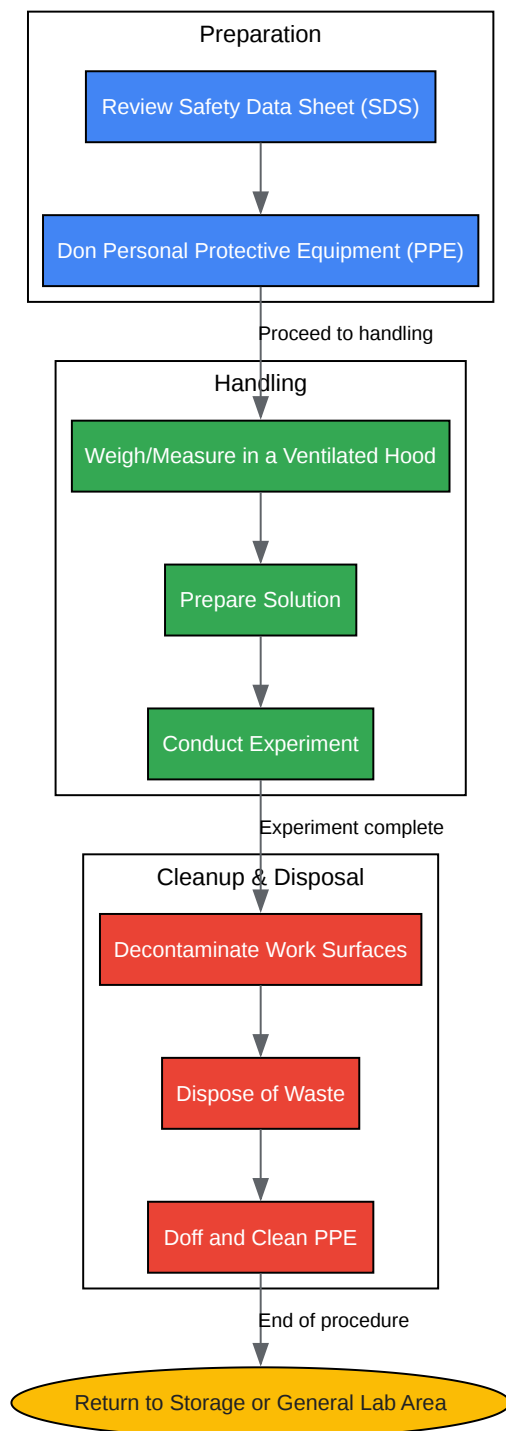
## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **Diflufenican-d3**.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Unlined, elbow-length gloves made of nitrile, butyl, or neoprene are recommended. Always wash gloves with soap and water before removal.
Body Protection	Protective clothing	A long-sleeved shirt and long pants are the minimum requirement. For enhanced protection, a Tyvek chemical safety suit is recommended.
Lab coat	A standard lab coat should be worn over personal clothing.	
Eye and Face Protection	Safety glasses with side shields	To protect against splashes.
Goggles or face shield	Required when pouring or mixing concentrates, or in situations with a high risk of splashing.	
Foot Protection	Closed-toe shoes	Sturdy, closed-toe shoes are mandatory.
Chemical-resistant boots	Neoprene or rubber boots are recommended, with trouser legs worn outside the boots.	
Respiratory Protection	Respirator	A respirator may be necessary for handling large quantities or in poorly ventilated areas.

## Experimental Workflow for Handling Diflufenican-d3

## Workflow for Safe Handling of Diflufenican-d3

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## References

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